

Toxicological Profile of Hexyl Salicylate for Risk Assessment: A Technical Guide

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Compound of Interest

Compound Name: Hexyl salicylate

Cat. No.: B1212152

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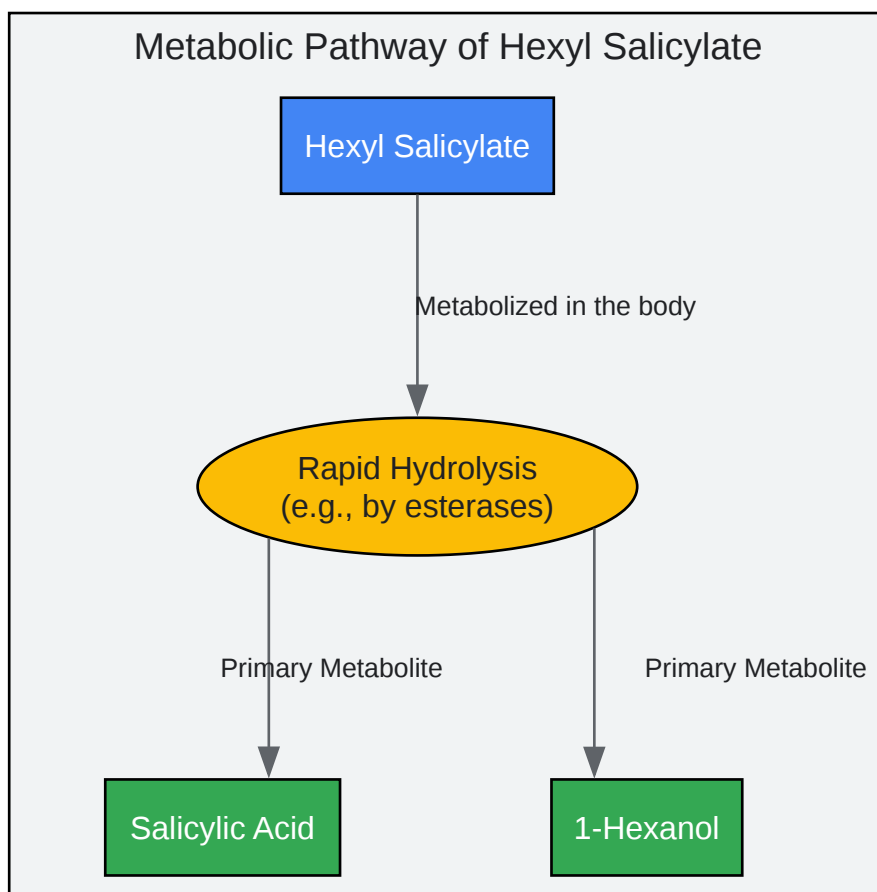
Introduction

Hexyl salicylate (CAS No. 6259-76-3) is an aromatic ester widely utilized as a fragrance ingredient in a variety of consumer products, including cosmetics, detergents, and air care products, owing to its characteristic sweet, floral, and fruity odor.^{[1][2]} Despite its widespread use, its toxicological profile necessitates a thorough risk assessment to ensure consumer safety. Regulatory bodies have classified **hexyl salicylate** as a Category 1 skin sensitizer and a suspected Category 2 reproductive toxicant.^{[1][2]} This classification is primarily based on a combination of in vivo animal data and a "read-across" approach from its metabolites and structural analogues.^{[1][2]}

This technical guide provides a comprehensive overview of the toxicological profile of **hexyl salicylate**. It is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and a summary of the risk assessment framework used to establish safe use concentrations.

Metabolism and Pharmacokinetics

A critical aspect of **hexyl salicylate**'s toxicological evaluation is its metabolic fate. It is understood to undergo rapid and complete hydrolysis in the body, breaking down into its primary metabolites: salicylic acid and 1-hexanol.^{[1][3]} Consequently, the systemic toxicity of **hexyl salicylate** is largely attributed to the known toxicological properties of salicylic acid.^{[3][4]} This metabolic pathway is fundamental to the read-across approach used in risk assessments where data on **hexyl salicylate** is lacking.^{[1][2][3]}



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Caption: Metabolic hydrolysis of **hexyl salicylate**.

Toxicological Endpoints

Acute Toxicity

Hexyl salicylate exhibits a low order of acute toxicity via oral and dermal routes of exposure.

[3][4] No data are available for acute inhalation toxicity.[3][4]

Endpoint	Species	Route	Value (LD50)	Reference
Acute Toxicity	Rat	Oral	> 5000 mg/kg	[5][6][7]
Acute Toxicity	Rabbit	Dermal	> 5000 mg/kg	[6][8]

Experimental Protocol: Acute Oral Toxicity (Based on OECD Guideline 420)

- Objective: To determine the acute oral toxicity of a substance.
- Test Animals: Typically, rats are used. A study on **hexyl salicylate** involved 10 rats.[\[5\]](#)[\[7\]](#)
- Procedure:
 - Animals are fasted prior to dosing.
 - A single high dose of the test substance (e.g., 5000 mg/kg) is administered to a small group of animals by gavage.
 - Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes.[\[3\]](#)[\[5\]](#)[\[7\]](#)
 - The observation period is typically 14 days.[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Results Interpretation: The LD50 (Lethal Dose, 50%) is determined. For **hexyl salicylate**, one animal death was reported at the 5.0 g/kg dose, leading to the conclusion that the LD50 exceeds this value.[\[5\]](#)[\[7\]](#)

Skin and Eye Irritation

Hexyl salicylate is classified as a skin irritant.[\[8\]](#)[\[9\]](#)[\[10\]](#) Animal studies indicate mild to moderate irritation at high concentrations ($\geq 25\%$), though it is not considered a classifiable irritant under cosmetic use conditions.[\[3\]](#)[\[4\]](#) In vivo eye irritation studies in rabbits showed slight, reversible effects.[\[3\]](#)[\[4\]](#)

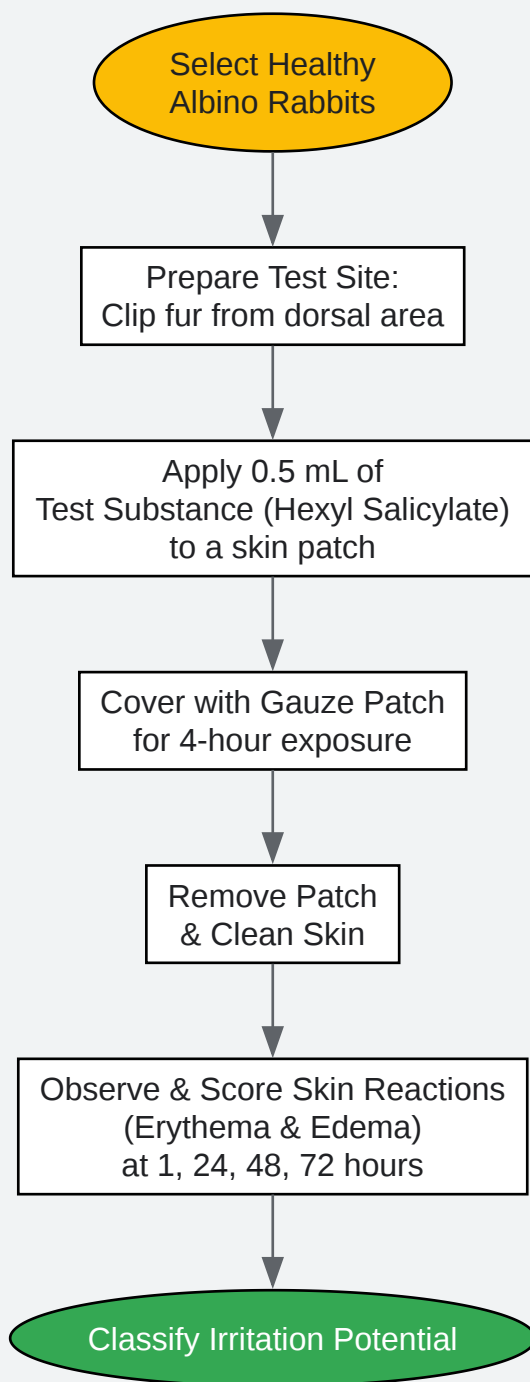
Endpoint	Test System	Concentration	Result	Reference
Skin Irritation	Rabbit (in vivo)	Undiluted	Mild to moderate irritation	[3]
Human (Patch Test)	30%	No irritation	[5] [11]	
Human (Patch Test)	3%	No irritation	[5]	
Eye Irritation	Rabbit (in vivo)	Undiluted	Slight, reversible irritation (fully resolved by 72h)	[3] [4]

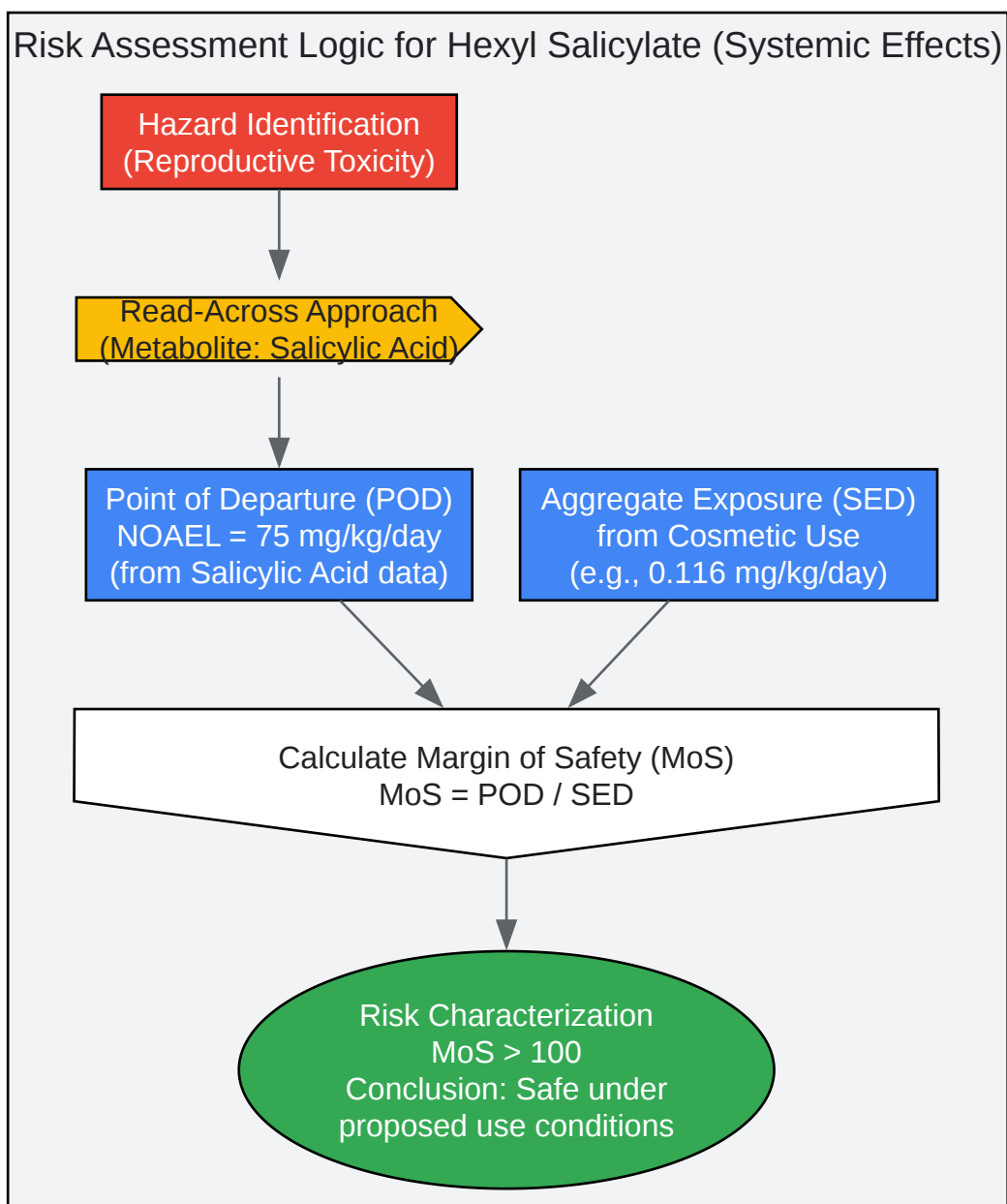
Experimental Protocol: In Vivo Skin Irritation (Based on OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation.
- Test Animals: Albino rabbits are typically used.
- Procedure:
 - A small area of the animal's dorsal skin is clipped free of fur.
 - A measured amount of the test substance (e.g., 0.5 mL of undiluted **hexyl salicylate**) is applied to a small patch of skin.
 - The treated area is covered with a gauze patch for a specified exposure period (e.g., 4 hours).
 - After the exposure period, the patch is removed, and the skin is cleaned.
 - The skin is evaluated for signs of erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours) after patch removal.
 - Reactions are scored according to a standardized grading system.

- Results Interpretation: The mean scores for erythema and edema are used to classify the substance's irritation potential.

Workflow: In Vivo Skin Irritation Test (OECD 404)





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References

- 1. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 2. SCCS Final Opinion on the use of Hexyl Salicylate in cosmetic products – CRITICAL CATALYST [criticalcatalyst.com]
- 3. health.ec.europa.eu [health.ec.europa.eu]
- 4. health.ec.europa.eu [health.ec.europa.eu]
- 5. cir-safety.org [cir-safety.org]
- 6. chemtexusa.com [chemtexusa.com]
- 7. cir-safety.org [cir-safety.org]
- 8. vigon.com [vigon.com]
- 9. johndwalsh.com [johndwalsh.com]
- 10. directpcw.com [directpcw.com]
- 11. cir-safety.org [cir-safety.org]
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